

Application Notes: Analytical Methods for the Detection of 2-Phenoxypropanol

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Compound of Interest

Compound Name: 2-Phenoxypropanol

CAS No.: 4169-04-4

Cat. No.: B1215183

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Introduction

2-Phenoxypropanol is a glycol ether utilized in a variety of industrial and commercial applications, notably as a preservative in cosmetics and personal care products, a solvent in cleaning solutions, and a component in paints and coatings.^[1] It exists as two isomers: 1-phenoxy-2-propanol and 2-phenoxy-1-propanol. Accurate and reliable analytical methods are crucial for quality control, formulation analysis, and stability testing to ensure product safety and efficacy. These application notes provide detailed protocols for the quantitative determination of **2-phenoxypropanol** using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS).

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of **2-phenoxypropanol** in liquid samples, such as cosmetic or pharmaceutical formulations. Reversed-phase HPLC separates compounds based on their polarity, making it ideal for analyzing **2-phenoxypropanol** in complex matrices.

Experimental Protocol

1. Instrumentation:

- A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.

2. Chromatographic Conditions:

- Column: Lichrosorb C8 (150 x 4.6 mm, 5 μ m) or equivalent.[\[2\]](#)[\[3\]](#)
- Mobile Phase: A mixture of acetonitrile, tetrahydrofuran, and water (21:13:66, v/v/v), adjusted to pH 3.0 with formic acid.[\[3\]](#) Alternatively, an isocratic mobile phase of acetonitrile and water (55:45, v/v) can be used.[\[4\]](#)
- Flow Rate: 1.0 mL/min.[\[3\]](#)[\[4\]](#)
- Injection Volume: 10 μ L.[\[3\]](#)
- Column Temperature: Ambient or controlled at 25°C.
- UV Detection Wavelength: 258 nm or 270 nm.[\[3\]](#)[\[4\]](#)

3. Preparation of Standard Solutions:

- Stock Solution (e.g., 1 mg/mL): Accurately weigh 100 mg of **2-phenoxypropanol** reference standard and dissolve it in 100 mL of the mobile phase.
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase to cover the expected concentration range of the samples (e.g., 0.05 mg/mL to 1.0 mg/mL).[\[4\]](#)

4. Sample Preparation (for a cosmetic gel matrix):

- Accurately weigh approximately 0.5 to 1.0 g of the sample into a glass tube.[\[5\]](#)
- Add a suitable extraction solvent, such as a mixture of ethanol and water.[\[5\]](#) For simpler matrices, dilution with the mobile phase may be sufficient.

- Vortex or sonicate the mixture for at least 1 minute to ensure a homogeneous suspension and complete extraction.
- Filter the extract through a 0.45 µm syringe filter into an HPLC vial before injection.

Method Performance & Quantitative Data

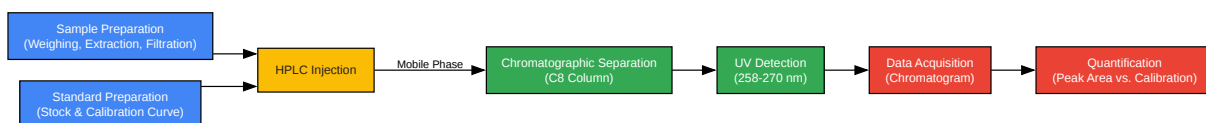
The following tables summarize typical performance characteristics for the HPLC-UV analysis of phenoxyethanol (a structurally similar compound), which can be expected to be comparable for **2-phenoxypropanol** under optimized conditions.

Table 1: HPLC Method Validation Parameters

Parameter	Result	Reference
Linearity (r^2)	0.999	[4]
Concentration Range	0.07 - 1.1 mg/mL	[4]
Limit of Detection (LOD)	1.3×10^{-4} mg/mL	[4]
Limit of Quantification (LOQ)	2.7×10^{-4} mg/mL	[4]
Recovery	96.5 - 100.6%	[4]

| Precision (Intra-day & Inter-day RSD) | < 1% |[2][4] |

HPLC Analysis Workflow



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Caption: Workflow for the HPLC-UV analysis of **2-phenoxypropanol**.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and specific technique ideal for identifying and quantifying volatile and semi-volatile compounds like **2-phenoxypropanol**. It provides structural confirmation through mass spectral data, making it an excellent method for impurity profiling and trace-level detection.

Experimental Protocol

1. Instrumentation:

- A gas chromatograph equipped with a split/splitless injector, coupled to a mass spectrometer (e.g., a single quadrupole or ion trap).

2. Chromatographic & Spectrometric Conditions:

- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.[\[6\]](#)
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.[\[6\]](#)
- Inlet Temperature: 250°C.[\[6\]](#)
- Injection Mode: Split (e.g., split ratio 50:1).[\[6\]](#)
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.[\[6\]](#)
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.

- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Scan Range: 40-200 m/z.

3. Preparation of Standard Solutions:

- Prepare stock and calibration standards in a suitable volatile solvent, such as methanol or acetone.

4. Sample Preparation:

- For liquid samples, perform a liquid-liquid extraction using a non-polar solvent (e.g., ethyl acetate or dichloromethane) if the matrix is not suitable for direct injection.
- For solid samples, use techniques like ultrasonication or microwave-assisted extraction with an appropriate solvent.^[7]
- Dry the extract (e.g., with anhydrous sodium sulfate), concentrate if necessary, and transfer to a GC vial.

Data Interpretation

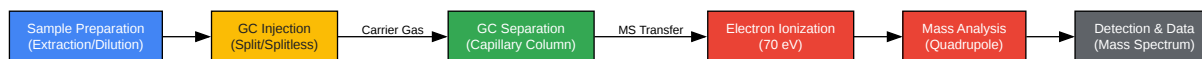
Identification is confirmed by matching the retention time and the acquired mass spectrum with that of a reference standard. The NIST Mass Spectrometry Data Center provides reference spectra for 2-phenoxy-1-propanol.^{[8][9]}

Table 2: Characteristic Mass Fragments (m/z) for 2-Phenoxy-1-propanol

m/z (Mass/Charge)	Relative Intensity	Interpretation
94	Highest	Phenoxy ion [C₆H₅O]⁺
152	High	Molecular Ion [M] ⁺
77	Moderate	Phenyl ion [C ₆ H ₅] ⁺

| 45 | Moderate | [C₂H₅O]⁺ fragment |

GC-MS Analysis Workflow



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Caption: Workflow for the GC-MS analysis of **2-phenoxypropanol**.

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